

Safeguarding Your Research: Essential Safety Protocols for Dichlorophenylborane

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Compound of Interest

Compound Name: *Dichlorophenylborane*

Cat. No.: *B1345638*

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For Immediate Reference: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **Dichlorophenylborane**, ensuring the protection of laboratory personnel and the integrity of research.

Dichlorophenylborane is a highly flammable and corrosive chemical that demands stringent safety measures.^{[1][2]} Adherence to the following operational and disposal plans is critical for minimizing risks in a research environment. This guide provides procedural, step-by-step instructions to address specific operational questions, from initial handling to final disposal.

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **Dichlorophenylborane**, a comprehensive PPE strategy is non-negotiable. The following equipment is mandatory to prevent contact and exposure.

1. Eye and Face Protection:

- Wear tightly fitting safety goggles.^[3]
- A face shield (minimum 8-inch) is also required to protect against splashes.^[3]

2. Skin Protection:

- Gloves: Handle with chemical-resistant gloves that have been inspected prior to use.[3]
Dispose of contaminated gloves after use.[3]
- Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[1] A lab coat should be worn.

3. Respiratory Protection:

- In case of fire, wear a self-contained breathing apparatus (SCBA) on pressure-demand (MSHA/NIOSH approved or equivalent).[1]

Operational Plan: Step-by-Step Handling and Storage

Handling **Dichlorophenylborane**:

- Ventilation: Always handle **Dichlorophenylborane** in a well-ventilated area, preferably within a chemical fume hood.[2][3]
- Ignition Sources: This substance is highly flammable.[1][2] Keep it away from heat, sparks, open flames, and hot surfaces.[3][4] No smoking is permitted in the handling area.[3][4]
- Electrostatic Discharge: Implement measures to prevent the buildup of electrostatic charge.[2][3] Use non-sparking tools and ensure all equipment is grounded.[2][4]
- Moisture Sensitivity: **Dichlorophenylborane** is moisture-sensitive.[3] Handle under an inert atmosphere (e.g., nitrogen) and keep containers tightly closed when not in use.[2]
- Personal Hygiene: Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[3]

Storage of **Dichlorophenylborane**:

- Container: Keep the substance in its original, tightly sealed container.[3][4] Store in a corrosive-resistant container with a resistant inner liner.[3][4]

- Location: Store in a dry, cool, and well-ventilated place.[2][3] The storage area should be designated for flammable and corrosive materials.[2]
- Security: Store in a locked-up area.[1][3]

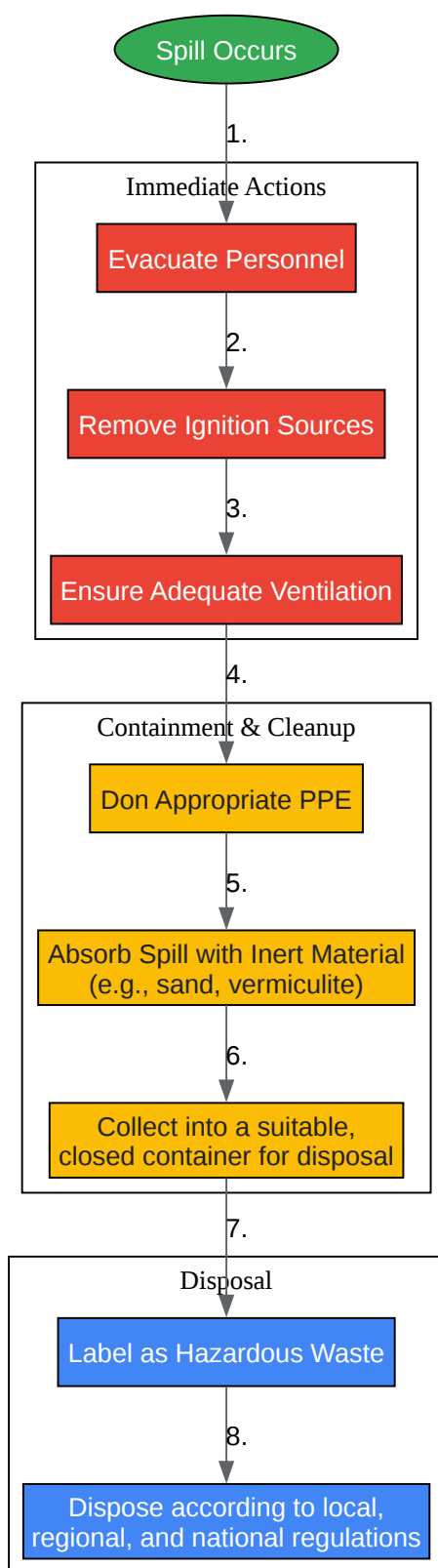
Quantitative Data Summary

For quick reference, the key quantitative properties of **Dichlorophenylborane** are summarized in the table below.

Property	Value
Specific Gravity	1.220 g/cm ³ [1]
Melting Point	7 °C / 44.6 °F[1]
Boiling Point	175 °C / 347 °F[1]
Flash Point	-14 °C / 6.8 °F[1]
Vapor Density	5.48[1]

Emergency Protocol: Spill and Disposal Plan

Immediate and correct response to a spill is crucial. The following workflow outlines the necessary steps. In case of a fire, use dry chemical, CO₂, or alcohol-resistant foam for extinction.[1]



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Caption: Workflow for handling a **Dichlorophenylborane** spill.

Disposal Plan:

- **Waste Classification:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[1] Consult local, regional, and national hazardous waste regulations for complete and accurate classification.[1]
- **Containment:** For spills, absorb the material with an inert substance like sand, earth, diatomaceous earth, or vermiculite.[3] Place the absorbed material into a suitable, closed container for disposal.[2][3]
- **Disposal Route:** Dispose of the contents and container at an approved waste disposal plant. [2][4] Do not empty into drains.[2] Empty containers may retain product residue and can be dangerous.[2]

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